

Application Note: Analytical Characterization of N-(Phenylmethoxy)-1,5-pentanediamine[1]

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Compound of Interest

Compound Name: *N-(Phenylmethoxy)-1,5-pentanediamine*

CAS No.: 160388-21-6

Cat. No.: B180056

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Executive Summary

N-(Phenylmethoxy)-1,5-pentanediamine (CAS: 160388-21-6), also known as 5-((benzyloxy)amino)pentan-1-amine, represents a critical class of functionalized polyamines.[1] Structurally, it consists of a cadaverine (1,5-pentanediamine) backbone where one terminal amine is modified into an O-benzyl hydroxylamine.[1]

This molecule serves as a vital intermediate in the synthesis of protease inhibitors, siderophore mimics, and heterobifunctional linkers for PROTACs. Its characterization presents a unique duality:

- **The Challenge:** The aliphatic polyamine chain is highly polar and prone to severe peak tailing on standard C18 silica columns due to silanol interactions.[1]
- **The Advantage:** Unlike native polyamines (which lack chromophores), the O-benzyl group provides a distinct UV signature (nm), enabling direct HPLC monitoring without pre-column derivatization.[1]

This guide details a multi-modal analytical strategy combining NMR spectroscopy for structural certainty, RP-HPLC for purity profiling, and HRMS for molecular identification.^[1]

Structural Elucidation: NMR Spectroscopy^{[2][3][4]}

Nuclear Magnetic Resonance (NMR) is the primary tool for distinguishing the unique asymmetry of this molecule. The critical objective is differentiating the methylene protons adjacent to the primary amine versus those adjacent to the alkoxyamine.

Experimental Protocol

- Solvent: DMSO-

is recommended over CDCl₃

if the sample is a salt (e.g., HCl).^[1] For the free base, CDCl₃

provides sharper resolution of the amine protons.

- Concentration: 10–15 mg in 600 µL solvent.
- Reference: TMS (0.00 ppm).

Predicted Spectral Assignments (¹H NMR, 400 MHz, CDCl₃)

Note: Chemical shifts are estimated based on functional group additivity rules and analogous benzyl-alkoxyamine structures.

Position	Moiety	Shift (, ppm)	Multiplicity	Integral	Diagnostic Logic
A	Ph-	7.30 – 7.45	Multiplet	5H	Aromatic ring protons; confirms benzyl group integrity. [1] [2]
B	Ph-C -O	4.68	Singlet	2H	Critical Signal. The benzylic methylene is deshielded by the oxygen. [1] [2] A singlet confirms the -substitution.
C	-O-N -C -	5.50 (broad)	Singlet	1H	Exchangeable. [1] [2] Indicates secondary alkoxyamine. [1]
D	-N-C -	2.95	Triplet	2H	Methylene adjacent to the electronegative alkoxyamine nitrogen. [1] [2] Slightly deshielded compared to pos. F.

E	-C -N	2.68	Triplet	2H	Methylene adjacent to the primary amine.[1][2]
F	Internal C	1.30 – 1.60	Multiplet	6H	Central aliphatic chain (cadaverine backbone).[1][2]

Structural Validation Logic

To confirm the structure is not the isomer N-benzyl-1,5-pentanediamine (where the benzyl is attached directly to the nitrogen, not oxygen), look at the benzylic protons (Position B):

- Target Molecule (

):

ppm.[1]

- Isomer (

):

ppm.[1]

- Decision: If the singlet is below 4.0 ppm, the oxygen insertion failed.

Purity & Quantification: RP-HPLC Method

Developing an HPLC method for this molecule requires suppressing the ionization of the primary amine to prevent peak tailing while maintaining retention of the hydrophobic benzyl group.

Method Parameters[1][5][6][7]

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 4.6 x 150 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.[\[1\]](#) Why TFA? It acts as an ion-pairing agent, sharpening the amine peak.[\[1\]](#)
- Mobile Phase B: 0.1% TFA in Acetonitrile.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV @ 254 nm (Benzyl absorption) and 210 nm (Amine backbone).
- Temperature: 30°C.

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	5	Equilibration
2.0	5	Load/Desalt
15.0	90	Gradient Elution
18.0	90	Wash
18.1	5	Re-equilibration
23.0	5	End

System Suitability Criteria

- Tailing Factor (

): Must be

[\[1\]](#) If

, increase TFA concentration to 0.15% or switch to a high-pH compatible column (using Ammonium Bicarbonate pH 10 buffer).

- Retention Time: Target

min.

Identity Confirmation: Mass Spectrometry (HRMS)

High-Resolution Mass Spectrometry (HRMS) using Electrospray Ionization (ESI) is the gold standard for identity confirmation.^[1]

Acquisition Parameters^[1]

- Source: ESI (Positive Mode).
- Capillary Voltage: 3.5 kV.^[1]
- Fragmentor: 100 V.
- Mass Range: m/z 50 – 500.^[1]

Fragmentation Pathway Analysis

The fragmentation pattern of **N-(Phenylmethoxy)-1,5-pentanediamine** is distinct due to the weak

and

bonds.^[1]

- Parent Ion:

(Calculated for

).^[1]

- Primary Fragment (Loss of Benzyl): Cleavage of the

bond yields the benzyl cation (tropylium ion) at m/z 91.05. This is often the base peak in higher energy collisions.^[1]

- Secondary Fragment (Loss of Benzyloxy): Cleavage of the

bond yields the pentanediamine radical cation or related species.

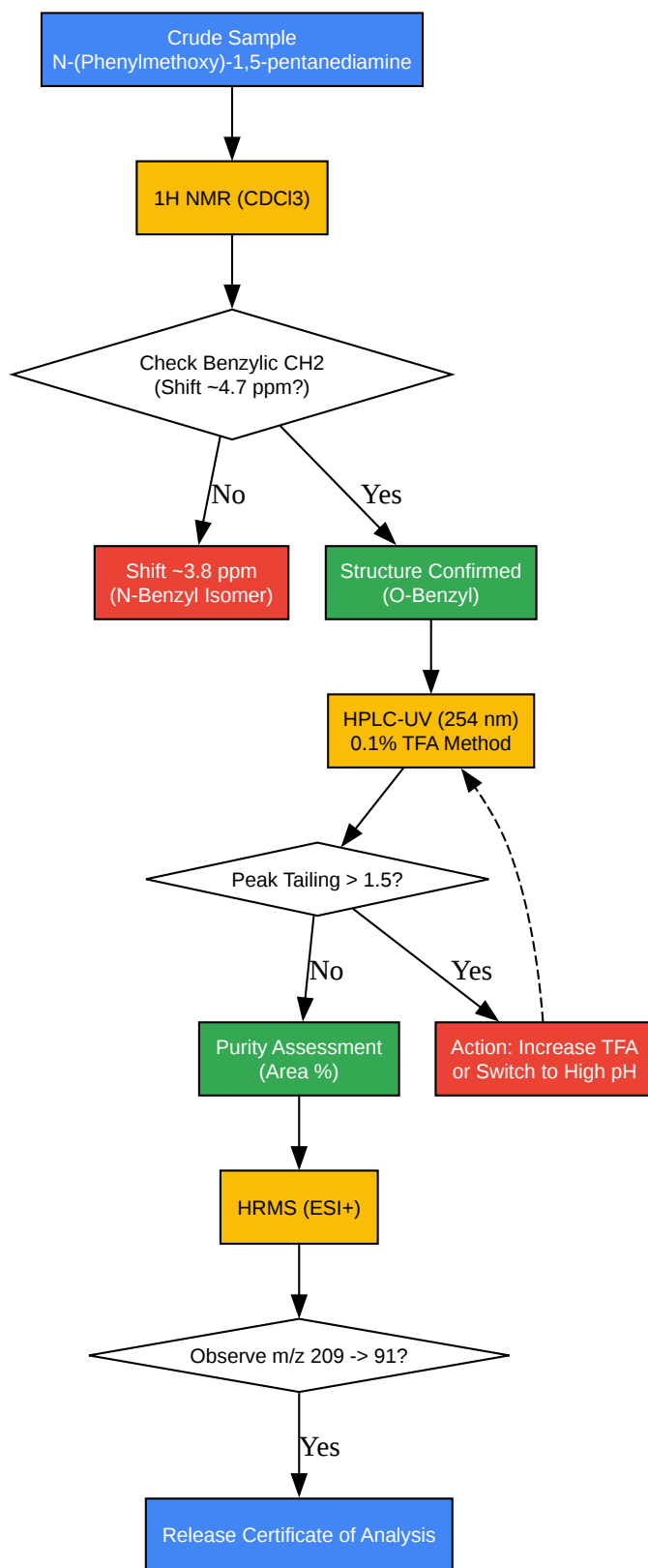
- Amine Fragment: Alpha-cleavage of the primary amine typically yields a fragment at m/z 30.03 (

).^[1]

Analytical Workflow Visualization

The following diagrams illustrate the decision-making process and the fragmentation logic essential for validating this compound.

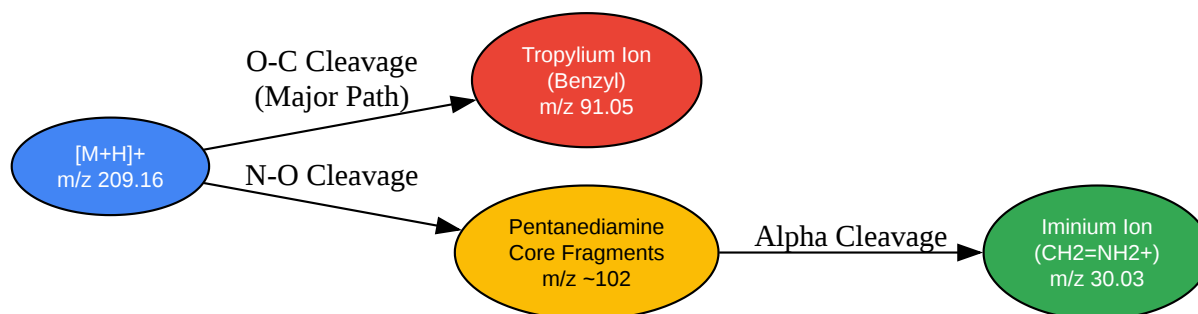
Characterization Decision Tree^[1]



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Caption: Analytical decision matrix for confirming structure and purity, highlighting critical checkpoints for isomer differentiation and method suitability.

Mass Spec Fragmentation Logic



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Caption: Primary ESI⁺ fragmentation pathways. The formation of the tropylium ion (m/z 91) is the diagnostic signature for the benzyl moiety.[3]

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